

Physical and chemical properties of 3-Bromo-4-nitrophenol

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Compound of Interest

Compound Name: **3-Bromo-4-nitrophenol**

Cat. No.: **B022720**

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An In-depth Technical Guide to **3-Bromo-4-nitrophenol**

Introduction

3-Bromo-4-nitrophenol is an aromatic organic compound belonging to the substituted nitrophenol family. It is characterized by a phenol ring substituted with a bromine atom, a nitro group, and a hydroxyl group.^[1] This compound serves as a versatile intermediate and building block in organic synthesis.^[1] Its utility extends to the development of pharmaceuticals, dyes, and agrochemicals.^[1] Furthermore, research has indicated its potential antimicrobial, antifungal, antioxidant, and enzyme-inhibiting properties, making it a subject of interest for drug development professionals.^[1] This guide provides a comprehensive overview of its physical and chemical properties, synthesis, applications, and safety protocols for researchers and scientists.

Physical and Chemical Properties

3-Bromo-4-nitrophenol is a yellow to brown crystalline solid at room temperature.^{[1][2][3]} It is sparingly soluble in water but shows slight solubility in organic solvents like Dimethyl Sulfoxide (DMSO), Ethyl Acetate, and Methanol.^{[1][2]}

Table 1: Chemical Identifiers for 3-Bromo-4-nitrophenol

Identifier	Value	Reference
CAS Number	5470-65-5	[1] [4] [5]
IUPAC Name	3-bromo-4-nitrophenol	[4] [5]
Molecular Formula	C ₆ H ₄ BrNO ₃	[1] [3] [5]
Canonical SMILES	C1=CC(=C(C=C1O)Br)-- INVALID-LINK--[O-]	[1] [5]
InChI	InChI=1S/C6H4BrNO3/c7-5-3-4(9)1-2-6(5)8(10)11/h1-3,9H	[1] [5]
InChIKey	SZYVPWPBRABKAB- UHFFFAOYSA-N	[1] [5]

Table 2: Physicochemical Data for 3-Bromo-4-nitrophenol

Property	Value	Reference
Molecular Weight	218.01 g/mol	[3] [4] [5]
Appearance	Yellow to Brown Solid	[1] [2] [3]
Melting Point	125-127 °C	[2] [3] [4]
Boiling Point	306.7 °C at 760 mmHg	[2] [3] [4]
Density (Predicted)	1.881 g/cm ³	[2] [3]
pKa (Predicted)	6.32 ± 0.10	[1] [2]
Solubility in Water	Sparingly soluble (0.76 g/L at 25 °C)	[1]
Flash Point	139.3 °C	[3] [6]
Refractive Index	1.652	[3]

Spectroscopic Data

Structural confirmation of **3-Bromo-4-nitrophenol** is typically achieved using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).[2][7]

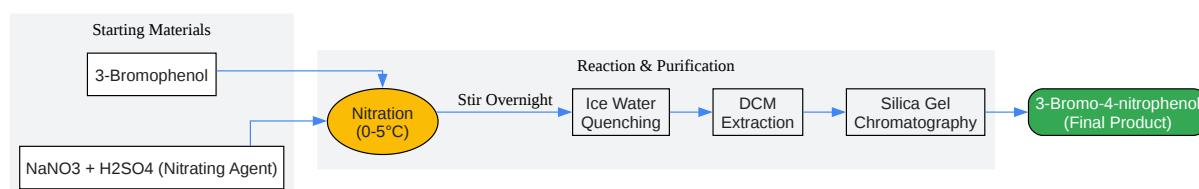
Table 3: ^1H -NMR Data for 3-Bromo-4-nitrophenol

Solvent	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment	Reference
DMSO-d ₆	7.99	d	9	Ar-H	[3]
DMSO-d ₆	7.18	d	3	Ar-H	[3]
DMSO-d ₆	6.91	dd	9, 3	Ar-H	[3]

Note: NMR data is dependent on solvent and instrument frequency. The data presented is from a specific experimental record.

Synthesis and Experimental Protocols

The most common method for synthesizing **3-Bromo-4-nitrophenol** is through the electrophilic aromatic substitution (nitration) of 3-bromophenol.[2][3][7] This reaction typically yields a mixture of isomers, requiring purification to isolate the desired product.[3]



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Caption: General workflow for the synthesis of **3-Bromo-4-nitrophenol**.

Detailed Experimental Protocol: Nitration of 3-Bromophenol

This protocol is adapted from published synthesis procedures.[\[2\]](#)[\[7\]](#)

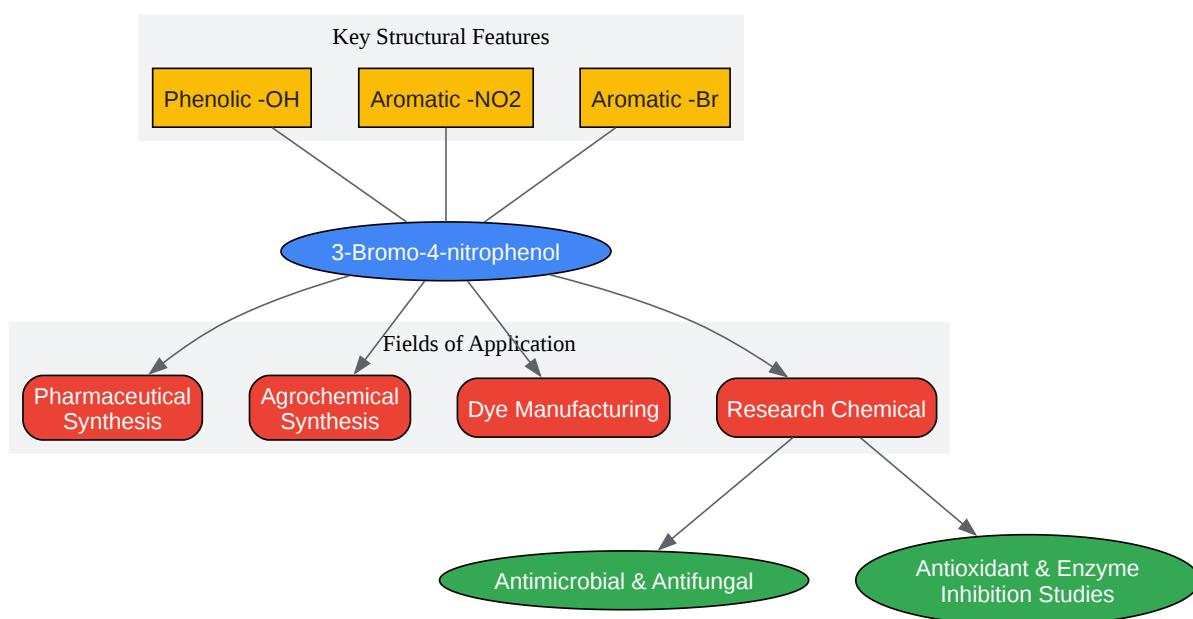
- Preparation of Nitrating Mixture: In a reaction vessel, slowly add concentrated sulfuric acid (98%, 10.0 mL, 187.4 mmol) dropwise to a solution of sodium nitrate (13.5 g, 159.6 mmol) in water (30 mL). Maintain the temperature of the mixture between 0-5°C using an ice bath.[\[7\]](#)
- Addition of Substrate: Prepare a solution of 3-bromophenol (12.0 g, 69.4 mmol) dissolved in ethanol (25 mL). Add this solution dropwise to the cold nitrating mixture.[\[7\]](#)
- Reaction: Stir the resulting reaction mixture overnight at room temperature, allowing the reaction to proceed to completion.[\[7\]](#)
- Workup: Pour the reaction mixture into 300 mL of ice water to quench the reaction.[\[7\]](#)
- Extraction: Transfer the aqueous mixture to a separatory funnel and extract the product with dichloromethane (3 x 100 mL).[\[7\]](#)
- Drying and Concentration: Combine the organic layers and dry over anhydrous sodium sulfate (Na₂SO₄). Filter the drying agent and concentrate the organic phase under reduced pressure.[\[7\]](#)
- Purification: Purify the crude product by silica gel column chromatography using a 30% ethyl acetate in hexane solution as the eluent. This will separate the desired **3-bromo-4-nitrophenol** isomer from other byproducts.[\[7\]](#)
- Characterization: Confirm the structure and purity of the final product, a yellow solid, using ¹H-NMR, ¹³C-NMR, and mass spectrometry.[\[7\]](#)

Reactivity and Applications

The chemical reactivity of **3-Bromo-4-nitrophenol** is governed by its three functional groups: the phenolic hydroxyl, the nitro group, and the bromine atom. These sites allow for a variety of chemical transformations, making it a valuable synthetic intermediate.[\[1\]](#)

- Phenolic Hydroxyl (-OH): Can undergo O-alkylation, O-acylation, and acts as a directing group in further electrophilic substitutions.
- Nitro Group (-NO₂): Can be reduced to an amino group (-NH₂), which is a key transformation for the synthesis of many pharmaceutical compounds.
- Bromo Group (-Br): Can be substituted or used in cross-coupling reactions (e.g., Suzuki, Heck) to form carbon-carbon bonds.

Its established and potential applications are diverse, stemming from its utility as a building block and its intrinsic biological properties.[\[1\]](#)



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Caption: Logical relationships between the structure and applications of **3-Bromo-4-nitrophenol**.

Safety and Handling

3-Bromo-4-nitrophenol is a hazardous substance and must be handled with appropriate safety precautions. It is harmful if swallowed, causes skin irritation, and can cause serious eye damage.[4][5][8]

Table 4: GHS Hazard Information

Hazard Class	Code	Statement	Reference
Acute Toxicity, Oral	H302	Harmful if swallowed	[4][5][8]
Skin Corrosion/Irritation	H315	Causes skin irritation	[4][5][8]
Allergic Skin Reaction	H317	May cause an allergic skin reaction	[4]
Serious Eye Damage	H318	Causes serious eye damage	[4][5]
Respiratory Irritation	H335	May cause respiratory irritation	[5]
Aquatic Hazard (Acute)	H401	Toxic to aquatic life	[8]
Aquatic Hazard (Chronic)	H410	Very toxic to aquatic life with long lasting effects	[4]

Experimental Protocols for Safe Handling

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical safety goggles, nitrile gloves, and a lab coat.[9] Handle in a well-ventilated area or under a chemical fume hood.[9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[9][10] Keep away from strong oxidizing agents and strong bases.[9] The compound is noted to be

light and air sensitive, so storage under an inert atmosphere is recommended.[2][8]

- Handling: Avoid breathing dust.[9] Do not eat, drink, or smoke when using this product.[8] Wash hands and any exposed skin thoroughly after handling.[8][9]
- Spills: In case of a spill, sweep up the solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.[9]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[8][9] Avoid release to the environment. [8]

Conclusion

3-Bromo-4-nitrophenol is a key chemical compound with significant utility in synthetic chemistry and potential in life sciences. Its well-defined physical and chemical properties, along with established synthesis routes, make it a reliable reagent for researchers. The reactivity of its functional groups provides a platform for creating a wide array of more complex molecules for the pharmaceutical, agrochemical, and dye industries. Adherence to strict safety protocols is mandatory when handling this compound due to its hazardous nature. Further research into its biological activities may uncover new therapeutic applications.

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